

AC-186: Application Notes and Protocols for Neuroscience Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-186

Cat. No.: B605114

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Introduction

AC-186 is a potent and selective nonsteroidal agonist for the Estrogen Receptor β (ER β). Its ability to selectively target ER β over Estrogen Receptor α (ER α) has positioned it as a valuable research tool in neuroscience, particularly in the investigation of neurodegenerative diseases. Research indicates that **AC-186** exhibits neuroprotective and anti-inflammatory properties, making it a compound of interest for therapeutic development in conditions such as Parkinson's disease and Alzheimer's disease. These application notes provide an overview of **AC-186**'s mechanisms and detailed protocols for its use in relevant experimental models.

Mechanism of Action

AC-186 exerts its biological effects primarily through the activation of ER β . Upon binding, the **AC-186**/ER β complex translocates to the nucleus, where it modulates the transcription of target genes by binding to estrogen response elements (EREs). A key mechanism underlying its neuroprotective and anti-inflammatory effects is the inhibition of the NF- κ B signaling pathway. In microglia, the brain's resident immune cells, **AC-186** has been shown to suppress the lipopolysaccharide (LPS)-induced activation of NF- κ B, leading to a reduction in the production of pro-inflammatory mediators such as tumor necrosis factor-alpha (TNF α), interleukin-6 (IL-6), nitric oxide (NO), and prostaglandin E2 (PGE2). This anti-inflammatory action is believed to contribute significantly to its neuroprotective capacity by mitigating the harmful effects of chronic neuroinflammation.^{[1][2]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **AC-186** based on available research.

Parameter	Value	Species/Model	Source
EC50 for ER β	6 nM	In vitro functional assay (R-SAT)	[3]
EC50 for ER α	5000 nM	In vitro functional assay (R-SAT)	[3]
Oral Bioavailability	~8%	Rat	ACADIA Pharmaceuticals Inc.
Sublingual Bioavailability	79%	Rat	ACADIA Pharmaceuticals Inc.
Buccal Bioavailability	44%	Beagle Dog	ACADIA Pharmaceuticals Inc.
Neuroprotection in vitro	5 μ M	BV-2 microglia-HT-22 neuron co-culture (LPS-induced damage)	[4]

Signaling Pathway

AC-186 Neuroprotective Signaling Pathway

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References

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- 3. AC-186, a Selective Nonsteroidal Estrogen Receptor β Agonist, Shows Gender Specific Neuroprotection in a Parkinson's Disease Rat Model - PMC [pmc.ncbi.nlm.nih.gov]
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